

# Angulatin E: A Technical Overview of a Sesquiterpenoid from *Celastrus angulatus*

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## Compound of Interest

Compound Name: *Angulatin E*

Cat. No.: B15140883

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## Introduction

**Angulatin E** is a naturally occurring sesquiterpenoid isolated from the plant *Celastrus angulatus*, a species known for producing a variety of bioactive compounds. As a member of the terpene class of natural products, **Angulatin E** possesses a complex chemical structure that has garnered interest within the scientific community. This technical guide provides a summary of the currently available physical and chemical properties of **Angulatin E**, intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

## Chemical and Physical Properties

While comprehensive experimental data for **Angulatin E** is limited in publicly accessible literature, the following key identifiers and properties have been established. These data points are crucial for the identification and characterization of the compound.

Property	Value	Source
Molecular Formula	C <sub>35</sub> H <sub>48</sub> O <sub>13</sub>	[1][2]
Molecular Weight	676.75 g/mol	[1][2]
CAS Number	403613-20-7	[1]
Classification	Natural Product, Sesquiterpene	[1]
Source Organism	Celastrus angulatus Maxim.	[1]

Note on Data Availability: Specific quantitative physical properties such as melting point, boiling point, and solubility in various solvents are not readily available in the surveyed literature. Further experimental characterization is required to determine these values.

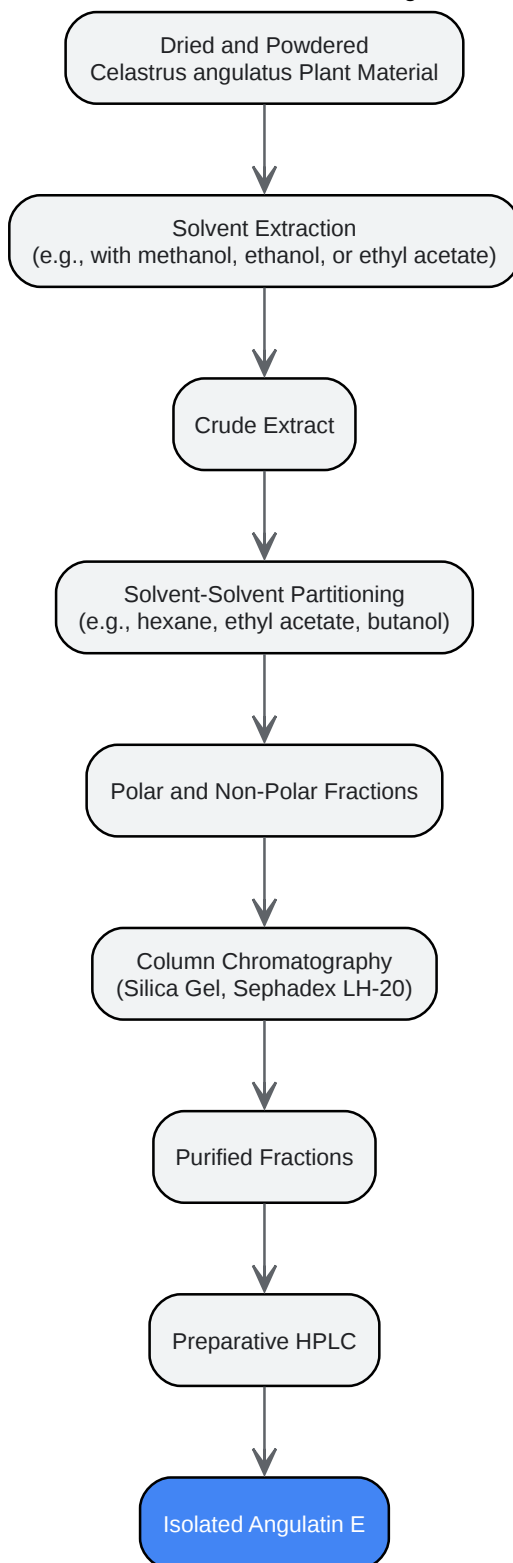
## Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of **Angulatin E** are not extensively documented in publicly available resources. However, general methodologies for the extraction and isolation of sesquiterpenes from plant material can be inferred.

## General Isolation Workflow

The isolation of sesquiterpenoids like **Angulatin E** from *Celastrus angulatus* typically involves a multi-step process. The following diagram illustrates a logical workflow that would be employed in a natural product chemistry laboratory.

## General Isolation Workflow for Angulatin E

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Caption: A generalized workflow for the isolation and purification of **Angulatin E** from its natural source.

## Spectroscopic Characterization

The structural elucidation of **Angulatin E** would rely on a combination of spectroscopic techniques. While the specific spectral data for **Angulatin E** is not available, the following methods would be essential for its characterization:

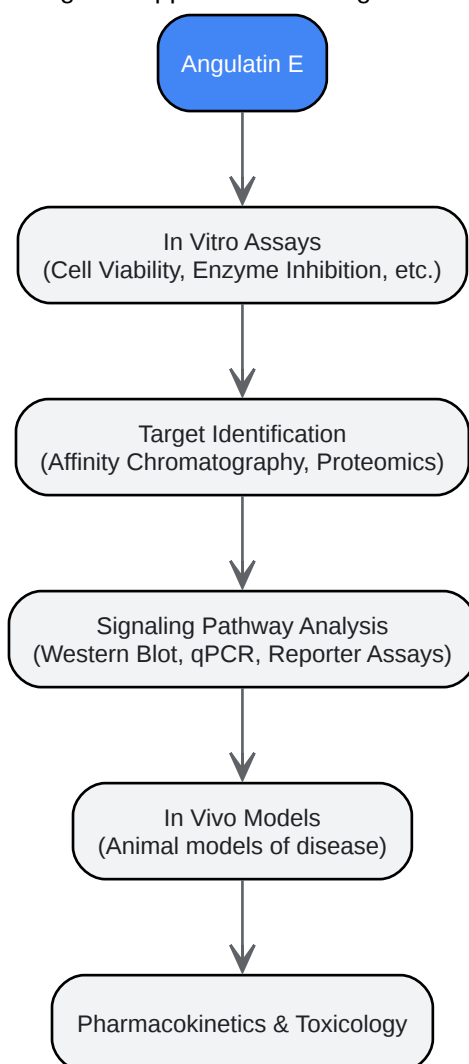
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR are fundamental for determining the carbon-hydrogen framework of the molecule. 2D NMR techniques such as COSY, HSQC, and HMBC would be employed to establish connectivity and stereochemistry.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is used to confirm the molecular formula by providing a highly accurate mass measurement. Fragmentation patterns observed in MS/MS experiments can offer insights into the compound's structure.
- **Infrared (IR) Spectroscopy:** IR spectroscopy would be utilized to identify the presence of key functional groups within the **Angulatin E** molecule, such as hydroxyl ( $-\text{OH}$ ), carbonyl ( $\text{C}=\text{O}$ ), and ether ( $\text{C}-\text{O}-\text{C}$ ) groups.
- **Ultraviolet-Visible (UV-Vis) Spectroscopy:** UV-Vis spectroscopy can provide information about any chromophores present in the molecule, which can aid in structural elucidation.

## Biological Activity and Signaling Pathways

Currently, there is no specific information in the public domain detailing the biological activity or the mechanism of action of **Angulatin E**. It is known to be an active ingredient in the preparation of "celangulin TC," suggesting it may contribute to the overall bioactivity of this preparation.<sup>[1]</sup>

Given that many sesquiterpenoids exhibit a range of biological activities, potential areas of investigation for **Angulatin E** could include anti-inflammatory, anti-cancer, or neuroprotective effects. To explore these possibilities, a logical experimental approach would involve a series of in vitro and in vivo assays.

## Investigative Approach for Biological Activity



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Caption: A proposed logical workflow for the investigation of the biological activity and signaling pathways of **Angulatin E**.

## Conclusion

**Angulatin E** is a sesquiterpenoid with a defined chemical identity but limited publicly available data regarding its specific physical, chemical, and biological properties. This guide consolidates the known information and outlines standard methodologies for its further investigation. The complex structure of **Angulatin E** suggests potential for interesting biological activity, making it a candidate for further research and development in the pharmaceutical and life sciences.

sectors. The elucidation of its complete physicochemical profile and biological functions will require dedicated experimental work.

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## References

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